

An In-Depth Technical Guide to Dimethyl Acetylenedicarboxylate (DMEAD/DMAD)

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Compound of Interest

Compound Name:	<i>Bis(2-methoxyethyl) diazene-1,2-dicarboxylate</i>
CAS No.:	940868-64-4
Cat. No.:	B1440702

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Introduction: The Unique Reactivity of a Core Synthetic Building Block

Dimethyl acetylenedicarboxylate, commonly abbreviated as DMAD, is an organic compound with the chemical formula $C_6H_6O_4$.^{[1][2][3]} Structurally, it is a deceptively simple molecule, featuring a central carbon-carbon triple bond flanked by two methyl ester groups ($CH_3O_2CC_2CO_2CH_3$).^{[1][4]} This arrangement, however, bestows upon it a remarkable and highly valuable reactivity profile. The powerful electron-withdrawing nature of the two conjugated ester functionalities renders the alkyne bond severely electron-deficient.^{[5][6]} This intrinsic electronic property makes DMAD a highly electrophilic species, positioning it as one of the most versatile and widely utilized reagents in modern organic synthesis.^{[4][7]}

This guide provides a comprehensive overview of the physical and chemical properties of DMAD, delves into its core reactivity patterns, presents validated experimental protocols, and outlines the necessary safety precautions for its handling. The insights herein are intended to equip researchers, chemists, and drug development professionals with the foundational

knowledge required to effectively and safely leverage this potent building block in the synthesis of complex molecular architectures.

Core Physical and Spectroscopic Properties

A thorough understanding of a reagent's physical and spectroscopic data is fundamental to its successful application in the laboratory. DMAD is a colorless to pale yellow liquid at room temperature, soluble in most common organic solvents but insoluble in water.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physical Data Summary

The key physical properties of DMAD are summarized in the table below for quick reference.

Property	Value	Source(s)
IUPAC Name	Dimethyl but-2-ynedioate	[6] [8]
Common Synonyms	DMAD, Dimethyl 2-butynedioate	[6] [8] [9]
CAS Number	762-42-5	[6] [9]
Molecular Formula	C ₆ H ₆ O ₄	[2] [3]
Molecular Weight	142.11 g/mol	[2] [8]
Appearance	Colorless to pale yellow liquid	[1] [3]
Melting Point	-18 °C	[2] [3]
Boiling Point	95-98 °C at 19 mmHg	[1] [2] [10]
Density	1.156 g/mL at 25 °C	[1] [2] [10]
Refractive Index (n ²⁰ /D)	1.447	[1] [2] [10]
Flash Point	86 °C (187 °F)	[1] [3]
Solubility	Soluble in most organic solvents; insoluble in water.	[2] [10]

Spectroscopic Fingerprints for Verification

Characterization of DMAD is straightforward using standard spectroscopic techniques. The following data serve as a reliable reference for confirming the identity and purity of the reagent.

Technique	Characteristic Peaks / Signals	Source(s)
¹ H NMR (CDCl ₃)	δ ~3.7-3.8 ppm (s, 6H). A single sharp singlet corresponding to the six equivalent protons of the two methyl ester groups.	[11][12]
¹³ C NMR (CDCl ₃)	Signals typically appear for the methyl carbons (CH ₃), the sp-hybridized alkyne carbons (C≡C), and the carbonyl carbons (C=O).	[13]
IR Spectroscopy	Strong C=O stretching band (~1720 cm ⁻¹), C-O stretching bands, and a weaker C≡C stretching band (~2250 cm ⁻¹).	[12]
Mass Spectrometry (EI)	Key fragments often observed include m/z = 111 ([M-OCH ₃] ⁺) and 59 ([CO ₂ CH ₃] ⁺).	[8]

Chemical Properties and Synthetic Versatility

The synthetic utility of DMAD stems directly from its electrophilic nature. It readily engages with a vast array of nucleophiles and is a cornerstone reagent in several fundamental transformations, particularly in the construction of cyclic and heterocyclic systems.[5][14]

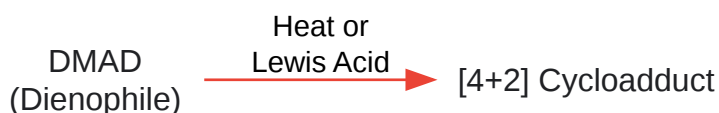
The Dienophile: Diels-Alder Reactions

DMAD is a powerful dienophile in [4+2] cycloaddition reactions, a role for which it is famously employed.[5][6][15] Its electron-deficient triple bond reacts efficiently with a wide range of dienes, including furans, pyrroles, and anthracenes, often under mild conditions, to yield highly

functionalized six-membered rings.^{[13][16][17]} The resulting cycloadducts serve as valuable intermediates for further synthetic elaboration.

Diene

+

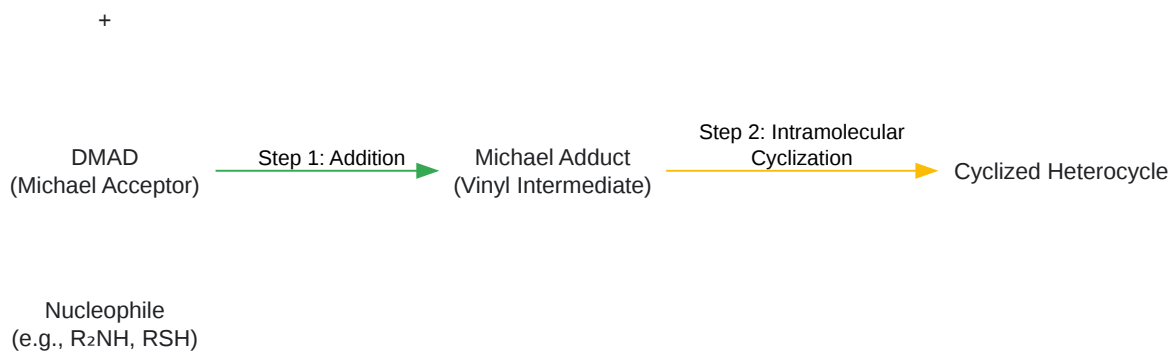


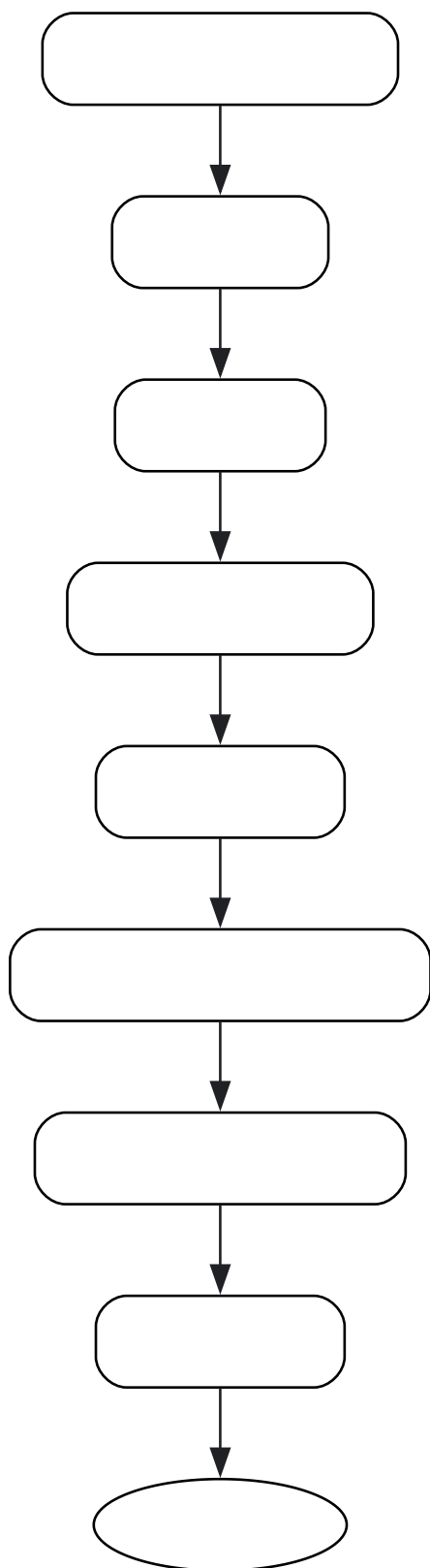
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Caption: General schematic of a Diels-Alder reaction involving DMAD.

The Michael Acceptor: Nucleophilic Additions

As a potent Michael acceptor, DMAD undergoes conjugate addition with a diverse set of nucleophiles, including amines, thiols, and carbanions.^{[5][7][15]} This reaction is often the first step in powerful domino or multicomponent reaction sequences. The initial Michael adduct can undergo subsequent intramolecular cyclization, providing a streamlined pathway to complex heterocyclic scaffolds such as pyridines, thiazoles, and imidazoles.^{[1][7][14]}





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Sources

- [1. grokipedia.com](https://grokipedia.com) [grokipedia.com]
- [2. chembk.com](https://chembk.com) [chembk.com]
- [3. chembk.com](https://chembk.com) [chembk.com]
- [4. Dimethyl_acetylenedicarboxylate](https://chemeuropa.com) [chemeuropa.com]
- [5. The Uses of Dimethyl acetylenedicarboxylate_Chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- [6. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [7. thieme-connect.com](https://thieme-connect.com) [thieme-connect.com]
- [8. Dimethyl acetylenedicarboxylate | C6H6O4 | CID 12980 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [9. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- [10. Dimethyl acetylenedicarboxylate | 762-42-5](https://chemicalbook.com) [chemicalbook.com]
- [11. researchgate.net](https://researchgate.net) [researchgate.net]
- [12. Dimethyl acetylenedicarboxylate\(762-42-5\) 1H NMR](https://m.chemicalbook.com) [m.chemicalbook.com]
- [13. researchgate.net](https://researchgate.net) [researchgate.net]
- [14. A Multifield Study on Dimethyl Acetylenedicarboxylate: A Reagent Able to Build a New Cycle on Diaminoimidazoles - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [15. Dimethyl acetylenedicarboxylate - Reaction / Application on Synthetic Work_Chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- [16. cdnsiencepub.com](https://cdnsiencepub.com) [cdnsiencepub.com]
- [17. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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